

A Technical Guide to 3-Bromo-4-iodobenzonitrile for Advanced Synthesis

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Compound of Interest

Compound Name: 3-Bromo-4-iodobenzonitrile

CAS No.: 1000577-94-5

Cat. No.: B1293187

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An In-Depth Guide for Researchers, Scientists, and Drug Development Professionals on the Commercial Availability, Synthesis, and Application of a Key Synthetic Building Block.

In the landscape of modern medicinal chemistry and materials science, the strategic selection of starting materials is paramount to the success of complex synthetic campaigns. **3-Bromo-4-iodobenzonitrile**, a dihalogenated aromatic compound, has emerged as a versatile and highly valuable building block. Its unique electronic and steric properties, conferred by the presence of a nitrile group and two distinct halogen atoms on the benzene ring, allow for a range of selective chemical transformations. This guide provides a comprehensive overview of its commercial availability, outlines a practical synthetic approach, and delves into its application in regioselective cross-coupling reactions, offering field-proven insights for its effective utilization in research and development.

Commercial Availability and Physicochemical Properties

3-Bromo-4-iodobenzonitrile is readily available from a variety of commercial suppliers, ensuring a consistent supply for research and development activities.^{[1][2][3]} Major chemical

vendors typically offer this compound in quantities ranging from grams to kilograms, with purities generally exceeding 95-98%.

A summary of its key physicochemical properties is provided in the table below:

Property	Value	Source(s)
CAS Number	1000577-94-5	[1]
Molecular Formula	C ₇ H ₃ BrIN	[1]
Molecular Weight	307.91 g/mol	[1]
Physical Form	Solid	
Melting Point	139-140 °C	
Boiling Point	308.3 ± 27.0 °C at 760 mmHg	
Purity	≥95-98%	

Synthesis and Purification: A Practical Approach

While **3-Bromo-4-iodobenzonitrile** is commercially available, understanding its synthesis is crucial for troubleshooting and for potential in-house preparation. A plausible and efficient synthetic route can be adapted from methodologies reported for structurally related compounds. The following multi-step synthesis, starting from the readily available 4-hydroxybenzonitrile, represents a logical and experimentally sound approach.

Proposed Synthetic Pathway

The synthesis can be envisioned in two key steps: initial bromination of 4-hydroxybenzonitrile followed by a Sandmeyer-type reaction to introduce the iodine.



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Caption: Proposed synthetic route to **3-Bromo-4-iodobenzonitrile**.

Experimental Protocols

Step 1: Bromination of 4-Hydroxybenzonitrile

This step introduces the bromine atom at the position ortho to the hydroxyl group.

- Materials: 4-hydroxybenzonitrile, a suitable brominating agent (e.g., N-Bromosuccinimide), and a solvent (e.g., acetonitrile).
- Procedure:
 - Dissolve 4-hydroxybenzonitrile in the chosen solvent in a round-bottom flask.
 - Slowly add the brominating agent to the solution at room temperature.
 - Stir the reaction mixture until completion, monitoring by Thin Layer Chromatography (TLC).
 - Upon completion, quench the reaction and extract the product with a suitable organic solvent.
 - Wash the organic layer, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 3-bromo-4-hydroxybenzonitrile.

Step 2: Conversion to **3-Bromo-4-iodobenzonitrile** via Sandmeyer Reaction

This classic transformation proceeds through a diazonium salt intermediate.

- Materials: 3-bromo-4-aminobenzonitrile (obtainable via reduction of a nitrated precursor), sodium nitrite, hydrochloric acid, potassium iodide.
- Procedure:
 - Dissolve 3-bromo-4-aminobenzonitrile in a mixture of hydrochloric acid and water.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a solution of sodium nitrite in water, maintaining the low temperature, to form the diazonium salt.

- In a separate flask, dissolve potassium iodide in water.
- Slowly add the cold diazonium salt solution to the potassium iodide solution.
- Allow the reaction to warm to room temperature and stir until nitrogen evolution ceases.
- Extract the product with an organic solvent, wash, dry, and concentrate to yield crude **3-Bromo-4-iodobenzonitrile**.

Purification

The crude product from the synthesis can be purified to high purity (>98%) using standard laboratory techniques.

- Method: Column chromatography on silica gel is a highly effective method for the purification of **3-Bromo-4-iodobenzonitrile**.^[4]
- Eluent System: A non-polar/polar solvent system, such as a gradient of ethyl acetate in hexane, is typically employed.
- Procedure:
 - Prepare a silica gel column in the chosen eluent system.
 - Dissolve the crude product in a minimum amount of a suitable solvent (e.g., dichloromethane) and adsorb it onto a small amount of silica gel.
 - Load the adsorbed product onto the column.
 - Elute the column with the solvent system, collecting fractions.
 - Monitor the fractions by TLC to identify those containing the pure product.
 - Combine the pure fractions and remove the solvent under reduced pressure to obtain purified **3-Bromo-4-iodobenzonitrile** as a solid.

Spectral Characterization

For verification of the identity and purity of **3-Bromo-4-iodobenzonitrile**, a combination of spectroscopic methods is essential. While a complete set of experimental data from a single source is not readily available in the public domain, the following represents the expected and predicted spectral characteristics.

Mass Spectrometry (MS):

- Expected Monoisotopic Mass: 306.84937 Da.[5]
- Predicted $[M+H]^+$: 307.85665 m/z.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show signals in the aromatic region, consistent with a trisubstituted benzene ring. The chemical shifts and coupling constants will be indicative of the substitution pattern.
- ^{13}C NMR: The carbon NMR spectrum will display signals for the seven carbon atoms, with the carbon attached to the nitrile group appearing at a characteristic downfield shift.

Infrared (IR) Spectroscopy:

- A strong, sharp absorption band characteristic of the nitrile ($\text{C}\equiv\text{N}$) stretching vibration is expected in the region of $2220\text{--}2240\text{ cm}^{-1}$.

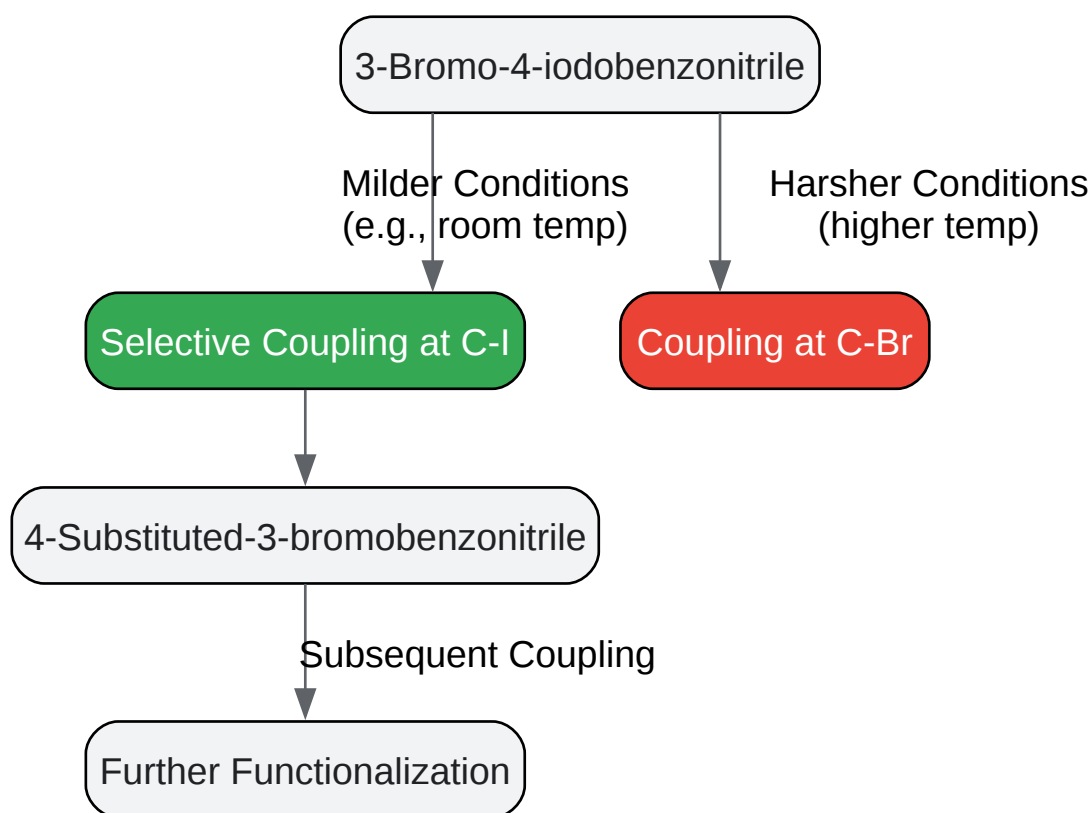
Applications in Regioselective Cross-Coupling Reactions

The synthetic utility of **3-Bromo-4-iodobenzonitrile** lies in the differential reactivity of its two carbon-halogen bonds in palladium-catalyzed cross-coupling reactions. The carbon-iodine bond is significantly more reactive than the carbon-bromine bond, allowing for selective functionalization at the 4-position.[6]

The Principle of Regioselectivity

The established order of reactivity for aryl halides in common cross-coupling reactions such as Suzuki-Miyaura and Sonogashira is $\text{I} > \text{Br} > \text{Cl}$.[6] This is primarily due to the lower bond

dissociation energy of the C-I bond compared to the C-Br bond, which facilitates the rate-determining oxidative addition step in the catalytic cycle. By carefully controlling the reaction conditions, it is possible to achieve selective coupling at the iodo-substituted position while leaving the bromo-substituent intact for subsequent transformations.



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Caption: Controlling regioselectivity in cross-coupling reactions.

Exemplary Protocol: Regioselective Sonogashira Coupling

The Sonogashira coupling is a powerful method for the formation of carbon-carbon bonds between aryl halides and terminal alkynes.^[7]

- Objective: To selectively couple a terminal alkyne at the 4-position of **3-Bromo-4-iodobenzonitrile**.

- Materials: **3-Bromo-4-iodobenzonitrile**, terminal alkyne, a palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$ or $\text{PdCl}_2(\text{PPh}_3)_2$), a copper(I) co-catalyst (e.g., CuI), a base (e.g., triethylamine or diisopropylethylamine), and an anhydrous solvent (e.g., THF or DMF).
- Procedure:
 - To a dry Schlenk flask under an inert atmosphere (e.g., argon), add **3-Bromo-4-iodobenzonitrile**, the palladium catalyst, and the copper(I) co-catalyst.
 - Add the anhydrous, degassed solvent and the amine base.
 - Add the terminal alkyne to the reaction mixture.
 - Stir the reaction at room temperature and monitor its progress by TLC. The reaction should selectively proceed at the C-I bond.
 - Upon consumption of the starting material, work up the reaction by quenching, extracting, and washing.
 - Purify the resulting 4-alkynyl-3-bromobenzonitrile by column chromatography.

This regioselective approach allows for the creation of a diverse array of molecular scaffolds, where the remaining bromine atom can be used as a handle for further diversification in a subsequent cross-coupling reaction under more forcing conditions. This step-wise functionalization is a powerful strategy in the synthesis of complex bioactive molecules and advanced materials.

Safety and Handling

3-Bromo-4-iodobenzonitrile is classified as an irritant. It is harmful if swallowed, causes skin irritation, and can cause serious eye irritation. It may also cause respiratory irritation. Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood.

Conclusion

3-Bromo-4-iodobenzonitrile is a commercially accessible and synthetically valuable building block for researchers in drug discovery and materials science. Its dihalogenated nature, with the differential reactivity of the iodo and bromo substituents, provides a powerful platform for regioselective synthesis. A clear understanding of its properties, synthesis, and reactivity in cross-coupling reactions, as outlined in this guide, will enable scientists to leverage this versatile intermediate to its full potential in the creation of novel and complex molecular architectures.

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